

Technical Guide: Cross-Reactivity Profiling of 2-(1H-imidazol-2-yl)propanal Scaffolds

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Compound of Interest

Compound Name: 2-(1H-imidazol-2-yl)propanal

Cat. No.: B13608001

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Executive Summary

Status: High-Risk / Privileged Scaffold Verdict: The "2-(1H-imidazol-2-yl)propanal" moiety represents a "dual-liability" pharmacophore. While the imidazole ring offers potent hydrogen-bond donor/acceptor properties essential for kinase and metalloprotease inhibition, the pendant aldehyde group introduces significant off-target risks through reversible covalent tethering (Schiff base formation). Furthermore, the unhindered imidazole nitrogen presents a high risk of Cytochrome P450 (CYP) inhibition via heme coordination.

This guide compares the performance and liability profile of this scaffold against three structural alternatives: its oxidized metabolite (Carboxylic Acid), its reduced congener (Alcohol), and a bioisostere (Thiazole).

Part 1: Chemical Profile & Reactivity Landscape

To understand the cross-reactivity, we must dissect the two reactive centers of the molecule:

- The Electrophilic "Warhead" (Aldehyde): Unlike ketones or esters, the aldehyde at the propanal tail is a "hard" electrophile. It does not target Cysteine (soft nucleophile) but rather

Lysine residues (hard nucleophiles) on protein surfaces. This leads to non-specific "decoration" of plasma proteins (e.g., Albumin).

- The Heme-Binder (Imidazole): The sp² hybridized nitrogen at the 3-position of the imidazole ring is a potent ligand for the Iron (Fe) center of the CYP450 heme group. This results in Type II Spectral Binding, causing broad-spectrum metabolic inhibition (drug-drug interactions).

Comparative Pharmacophore Analysis[1]

Compound Variant	Structure Modification	Reactivity Risk	CYP Inhibition Risk	Primary Liability
Target (Propanal)	Aldehyde (-CHO)	High	High	Non-specific protein adduction (Schiff Base)
Alt A (Acid)	Carboxylic Acid (-COOH)	Negligible	Moderate	Poor cell permeability; rapid clearance
Alt B (Alcohol)	Primary Alcohol (-CH ₂ OH)	Low	High	Metabolic oxidation back to aldehyde
Alt C (Thiazole)	Thiazole Ring Swap	Low	Low	Reduced basicity weakens target binding

Part 2: Experimental Protocols (Self-Validating Systems)

Protocol A: Kinetic Trapping of Reactive Aldehydes (Lysine-Mimetic Assay)

Objective: Quantify the electrophilic reactivity of the propanal tail without interference from the imidazole ring.

Rationale: Standard Glutathione (GSH) trapping is ineffective here because aldehydes prefer "hard" amines over "soft" thiols. We use Methoxylamine or a Dansyl-Lysine surrogate to mimic protein binding.

Workflow:

- Preparation: Dissolve test compound (10 μ M) in Phosphate Buffer (pH 7.4).
- Trapping Agent: Add Methoxylamine HCl (100 μ M, 10x excess).
- Incubation: 37°C for 60 minutes.
- Detection: LC-MS/MS monitoring for the formation of the Oxime adduct (+29 Da shift).
- Validation: Use 4-hydroxy-2-nonenal (4-HNE) as a positive control (High Reactivity) and 2-Propanol as a negative control.

Interpretation:

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- 50% conversion to Oxime in 60 min = High Covalent Risk (Flag for toxicity).
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- <10% conversion = Acceptable Stability.

Protocol B: CYP450 Type II Spectral Binding Assay

Objective: Determine if the imidazole moiety is coordinating with Heme iron (CYP inhibition).

Rationale: Functional IC₅₀ assays can be misleading due to substrate competition. Spectral binding measures direct physical interaction with the enzyme's active site.

Workflow:

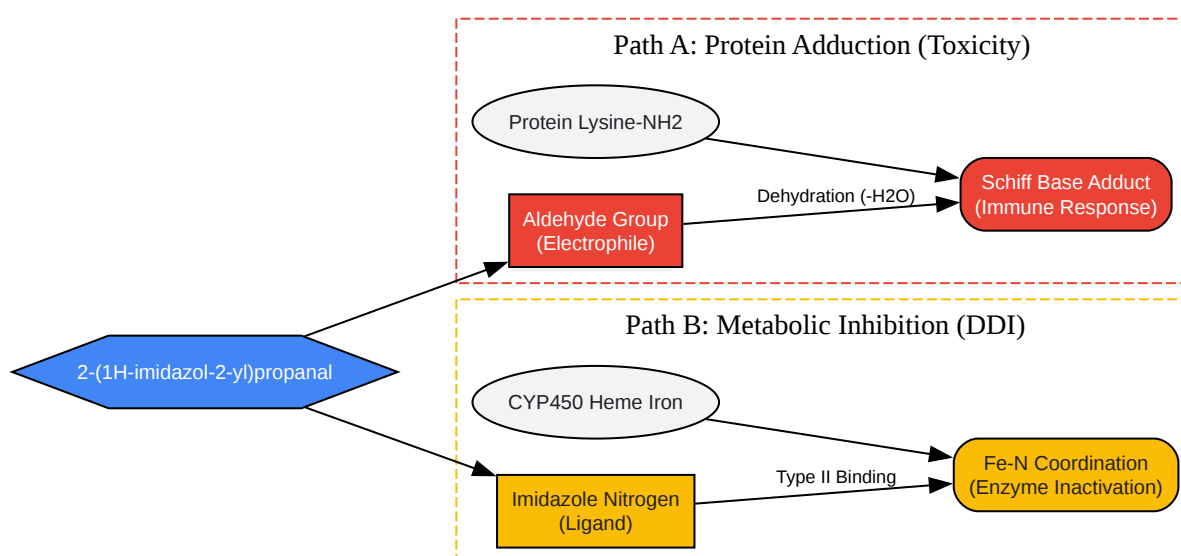
- System: Recombinant CYP3A4 microsomes (1 μ M concentration).

- Titration: Titrate test compound (0.5 μM to 50 μM) into the sample cuvette; add solvent vehicle to the reference cuvette.
- Measurement: Scan UV-Vis spectrum from 350 nm to 500 nm.
- Signature: Look for a Type II Difference Spectrum—a peak at ~425-435 nm and a trough at ~390-405 nm.
- Calculation: Plot
vs. concentration to determine the Spectral Dissociation Constant ().

Part 3: Mechanism & Workflow Visualization

Diagram 1: Dual-Liability Mechanism

This diagram illustrates the two distinct pathways of cross-reactivity: the Aldehyde attacking Lysine residues and the Imidazole blocking CYP450.

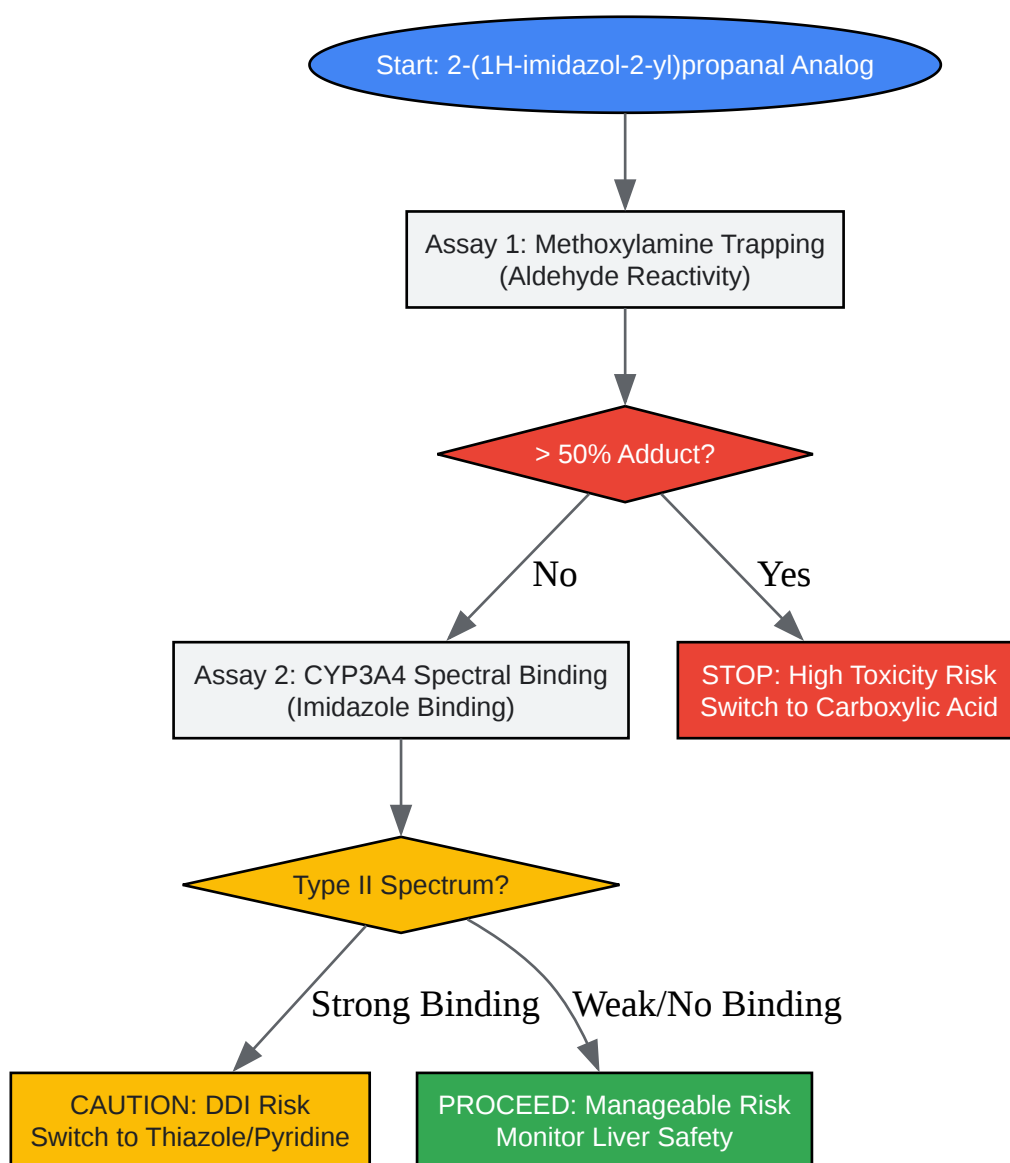


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Caption: Dual-threat mechanism showing covalent protein binding via the aldehyde tail and metabolic inhibition via the imidazole head.

Diagram 2: De-risking Decision Tree

A logical workflow for researchers to decide whether to proceed with this scaffold or switch to an alternative.



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Caption: Tiered screening workflow to filter out high-risk imidazole-aldehyde candidates early in discovery.

Part 4: Comparative Data Summary

The following table summarizes the expected performance of the "**2-(1H-imidazol-2-yl)propanal**" scaffold versus its primary alternatives based on standard medicinal chemistry principles and literature precedents.

Metric	Propanal (Target)	Alcohol Analog	Thiazole Analog	Reference Standard
GSH Adduct Formation	< 5% (Low)	< 1%	< 1%	4-HNE (>90%)
Lysine Trapping (Methoxylamine)	High (>80%)	< 1%	< 1%	Benzaldehyde (Var)
CYP3A4 IC50	< 1 µM (Potent Inhibitor)	< 5 µM	> 20 µM (Weak)	Ketoconazole (0.04 µM)
Solubility (pH 7.4)	Moderate	High	Low	N/A
Metabolic Fate	Oxidation to Acid	Oxidation to Aldehyde	Stable	N/A

Key Insight: The Thiazole analog often retains the aromatic binding interactions of the imidazole but eliminates the nitrogen lone pair responsible for CYP coordination, making it the superior "Bioisostere" choice if the aldehyde group is also replaced or masked.

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